

Personal protective equipment for handling 3-Fluorobenzyl alcohol

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Compound of Interest

Compound Name: 3-Fluorobenzyl alcohol

Cat. No.: B146941

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Essential Safety and Handling Guide for 3-Fluorobenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **3-Fluorobenzyl alcohol**. Following these procedures is critical for ensuring laboratory safety and proper chemical management.

Chemical Properties and Hazards

3-Fluorobenzyl alcohol is a combustible liquid that can cause skin and eye irritation.^{[1][2]} It is important to be fully aware of its physical and chemical properties to handle it safely.

Table 1: Physical and Chemical Properties of **3-Fluorobenzyl Alcohol**

Property	Value
Molecular Formula	C7H7FO[2][3]
Molecular Weight	126.13 g/mol [2][3]
Appearance	Clear, colorless to yellowish liquid[1][3]
Density	1.164 g/mL at 25 °C[1][3][4]
Boiling Point	104-105 °C at 22 mmHg[1][3][4]
Flash Point	90 °C (194 °F) - closed cup[1][4]
Solubility	Slightly soluble in chloroform and methanol.[1]

Primary Hazards:

- Combustible Liquid:[4] Keep away from heat, sparks, and open flames.[5]
- Skin and Eye Irritant: May cause skin and eye irritation upon contact.[1][2]
- Respiratory Tract Irritant: May cause respiratory irritation if inhaled.[1]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Fluorobenzyl alcohol** to minimize exposure risk.

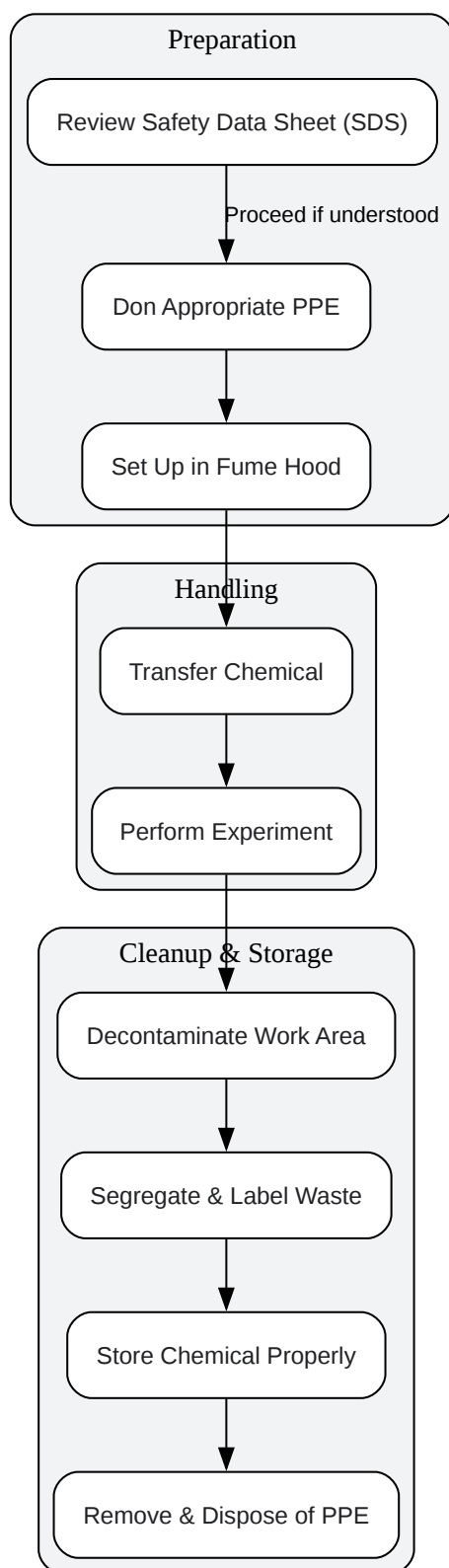
Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Recommendations
Hand Protection	Wear appropriate chemical-resistant gloves. Nitrile gloves are a good option for incidental contact, but for extended contact or immersion, heavier-duty gloves like Viton™ or polyvinyl alcohol (PVA) are recommended, as they show good resistance to aromatic and chlorinated solvents.[6][7][8][9] Always inspect gloves for tears or punctures before use and never reuse disposable gloves.[6]
Eye and Face Protection	Chemical safety goggles are required.[10] If there is a splash hazard, a face shield should be worn in addition to goggles.[10]
Skin and Body Protection	A lab coat must be worn.[10] For procedures with a higher risk of splashing, a chemically resistant apron over the lab coat is recommended. Ensure that long pants and closed-toe shoes are worn.[10]
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[10]

Operational Plan: Safe Handling and Storage

Adherence to a strict operational workflow is crucial for safety.

Experimental Workflow for Safe Handling



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Caption: Safe Handling Workflow for **3-Fluorobenzyl Alcohol**.

Step-by-Step Handling Procedures:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before starting any work.
 - Ensure a compatible fire extinguisher (e.g., dry chemical, foam, or carbon dioxide) is accessible.
 - Put on all required PPE as detailed in Table 2.
 - Set up all necessary equipment within a certified chemical fume hood.[\[10\]](#)
- Handling:
 - When transferring the liquid, do so carefully to avoid splashing. For transfers between metal containers, ensure they are bonded and grounded to prevent static discharge.[\[5\]](#)[\[11\]](#)
 - Keep containers closed when not in use to minimize vapor accumulation.[\[5\]](#)[\[12\]](#)
 - Avoid contact with incompatible materials such as strong oxidizing agents, acids, and acid chlorides.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[12\]](#)
 - Keep away from sources of ignition.[\[5\]](#)
 - Store separately from incompatible substances.[\[12\]](#)[\[13\]](#)

Disposal Plan

Proper disposal of **3-Fluorobenzyl alcohol** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Procedures:

- Chemical Waste:

- **3-Fluorobenzyl alcohol** is a halogenated organic compound.^[14] It must be collected in a designated, properly labeled hazardous waste container for halogenated organic liquids.^{[12][14]}
- Do not mix with non-halogenated waste.^{[15][16][17]}
- The waste container must be kept tightly sealed when not in use and stored in a designated satellite accumulation area.^[12]
- Contaminated Materials:
 - Any materials, such as pipette tips, gloves, and absorbent pads, that come into contact with **3-Fluorobenzyl alcohol** must be disposed of as hazardous waste.^[10]
 - Place these materials in a separate, clearly labeled solid waste container.
- Empty Containers:
 - Empty containers must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The first rinseate must be collected and disposed of as halogenated organic waste.^[16] Subsequent rinses may also need to be collected depending on local regulations.
 - After rinsing, the container label should be defaced before disposal, or the container should be reused for compatible waste.^[16]
- Spill Cleanup:
 - In the event of a small spill, absorb the liquid with an inert absorbent material (e.g., vermiculite or sand).
 - Collect the absorbent material into a sealed container for hazardous waste disposal.^[12]
 - For large spills, evacuate the area and contact your institution's environmental health and safety department immediately.

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